

Solubility Profile of 1,5-Dimethyl-4-nitroimidazole: A Technical Overview

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Compound of Interest

Compound Name: 1,5-Dimethyl-4-nitroimidazole

Cat. No.: B1361398

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Abstract

This technical document addresses the solubility of **1,5-Dimethyl-4-nitroimidazole**, a compound of interest in medicinal chemistry and drug development. Despite a comprehensive search of available scientific literature and chemical databases, no specific quantitative or qualitative solubility data for **1,5-Dimethyl-4-nitroimidazole** in various solvents has been publicly reported. The CAS number for this compound is 7464-68-8.

This guide provides general information based on related nitroimidazole compounds and outlines a standardized experimental protocol for determining the solubility of **1,5-Dimethyl-4-nitroimidazole**. This information is intended to guide researchers in establishing the solubility profile of this compound in their own laboratories.

Introduction to 1,5-Dimethyl-4-nitroimidazole

1,5-Dimethyl-4-nitroimidazole belongs to the nitroimidazole class of compounds, which are known for their therapeutic applications, particularly as antimicrobial and radiosensitizing agents. The solubility of an active pharmaceutical ingredient (API) is a critical physicochemical property that influences its bioavailability, formulation development, and route of administration. A thorough understanding of a compound's solubility in different solvents is therefore a fundamental prerequisite for its progression through the drug development pipeline.

Inferred Qualitative Solubility from Related Compounds

While direct solubility data for **1,5-Dimethyl-4-nitroimidazole** is unavailable, information on the solvents used in the synthesis and purification of related nitroimidazole derivatives can offer some qualitative insights. For instance, a closely related compound, N,1-Dimethyl-4-nitro-1H-imidazole-5-carboxamide, is noted to be soluble in Dimethyl Sulfoxide (DMSO), Ethanol, and Methanol.^[1]

Synthesis procedures for other nitroimidazoles frequently employ solvents such as:

- Dimethylformamide (DMF)
- Acetonitrile
- Ethyl acetate
- Dichloromethane

These solvents are often used for reactions and subsequent purification steps like extraction and chromatography, suggesting that many nitroimidazole derivatives possess at least some degree of solubility in them. However, it is crucial to experimentally verify the solubility of **1,5-Dimethyl-4-nitroimidazole** in these and other relevant solvent systems.

General Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the thermodynamic solubility of a compound like **1,5-Dimethyl-4-nitroimidazole**, based on the widely accepted shake-flask method.

Materials and Reagents

- **1,5-Dimethyl-4-nitroimidazole** (high purity)
- A selection of analytical grade solvents (e.g., water, phosphate buffer pH 7.4, 0.1 N HCl, ethanol, methanol, acetonitrile, DMSO, etc.)

- Calibrated analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation.
- Volumetric flasks and pipettes

Experimental Workflow

The following diagram outlines the general steps for determining the equilibrium solubility of a compound.

Sample Preparation

Add excess 1,5-Dimethyl-4-nitroimidazole to a vial

Add a known volume of the selected solvent

Equilibration

Seal the vial and place in a shaker at a constant temperature (e.g., 25°C or 37°C)

Agitate for a predetermined time (e.g., 24-72 hours) to reach equilibrium

Phase Separation

Centrifuge the suspension to pellet the excess solid

Carefully collect the supernatant

Quantitative Analysis

Dilute the supernatant with a suitable solvent

Analyze the concentration using a validated HPLC method

Calculate the solubility (e.g., in mg/mL or μ g/mL)

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References

- 1. N,1-DIMETHYL-4-NITRO-1H-IMIDAZOLE-5-CARBOXAMIDE CAS#: 858513-51-6 [amp.chemicalbook.com]
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